

Data Presentation: Performance Comparison of Ferronickel Production Technologies

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Compound of Interest

Compound Name: Ferronickel

Cat. No.: B1172207

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The following table summarizes the key performance indicators for the most prominent **ferronickel** production technologies. These figures are compiled from various industry and academic sources and represent typical ranges. Actual performance can vary depending on ore composition, plant design, and operational efficiency.

Technology	Process Type	Typical Nickel Recovery (%)	Energy Consumption (GJ/t of alloy)	Greenhouse Gas Emissions (t CO ₂ -eq/t of alloy)
Rotary Kiln-Electric Furnace (RKEF)	Pyrometallurgical	90 - 98[1][2]	110[1][3]	6[1][3]
Blast Furnace (for Nickel Pig Iron)	Pyrometallurgical	> 90[4]	60[1][3]	7[1][3]
High-Pressure Acid Leaching (HPAL)	Hydrometallurgical	92 - 94 (total Ni extraction)[5]	Higher than pyrometallurgical routes for pure nickel[6]	Lower than RKEF[7]
Caron Process	Hydrometallurgical	80 - 85[4]	Higher than HPAL due to initial drying[4]	Data not readily available

Experimental Protocols and Methodologies

While detailed, proprietary experimental protocols for industrial-scale operations are not publicly available, this section outlines the general methodologies for the key **ferronickel** production processes based on published literature.

Rotary Kiln-Electric Furnace (RKEF) Process

The RKEF process is the most established and widely used method for producing **ferronickel** from laterite ores.^[8] The methodology involves the following key stages:

- **Ore Preparation:** The laterite ore is first crushed and screened to a suitable size.
- **Drying:** The ore is fed into a rotary dryer to remove free moisture.
- **Calcination and Pre-reduction:** The dried ore is then charged into a long rotary kiln. In the kiln, the ore is heated to high temperatures (typically 800-1000°C) in the presence of a reducing agent like coal.^[8] This process removes chemically bound water and reduces the nickel and some of the iron oxides to their metallic forms.
- **Electric Furnace Smelting:** The hot, pre-reduced calcine from the kiln is transferred to a submerged arc electric furnace.^[1] Here, the material is melted at temperatures around 1500-1600°C. The intense heat facilitates the final reduction of nickel and iron oxides and allows for the separation of the molten **ferronickel** alloy from the lighter slag layer.
- **Refining and Casting:** The crude **ferronickel** is tapped from the furnace and may undergo a refining step to remove impurities like sulfur and phosphorus. The refined alloy is then cast into ingots or granulated.

High-Pressure Acid Leaching (HPAL) Process

The HPAL process is a hydrometallurgical technique primarily used for processing low-grade nickel laterite ores, particularly limonitic ores with high iron content. The general methodology is as follows:

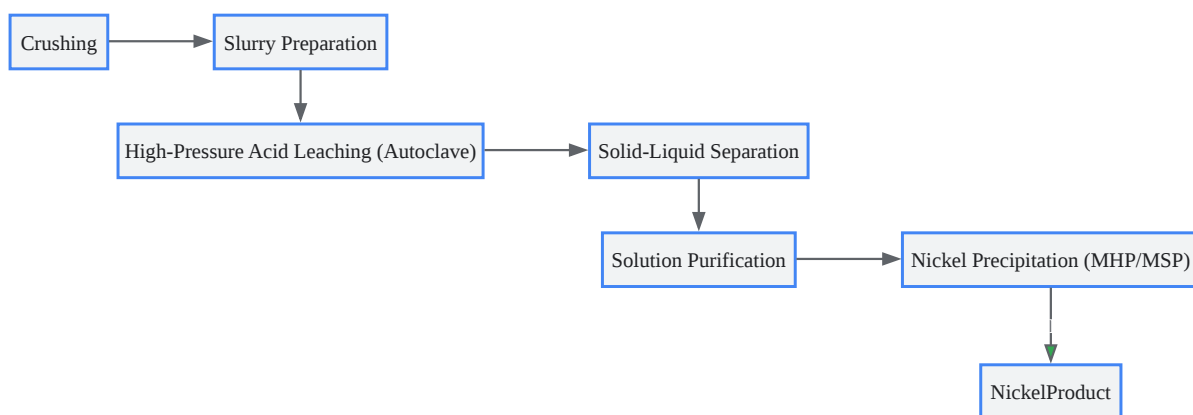
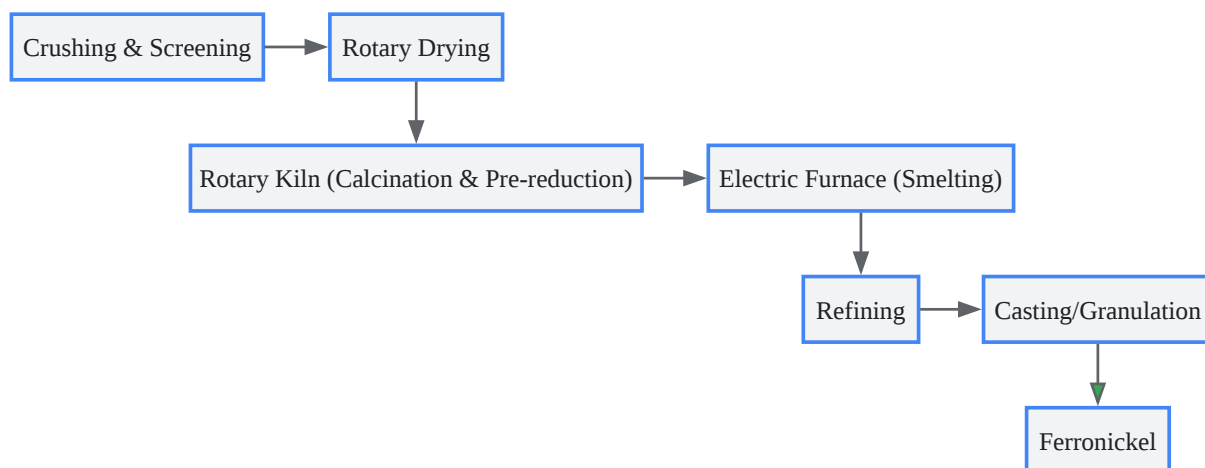
- **Ore Preparation:** The ore is crushed and mixed with water to form a slurry.

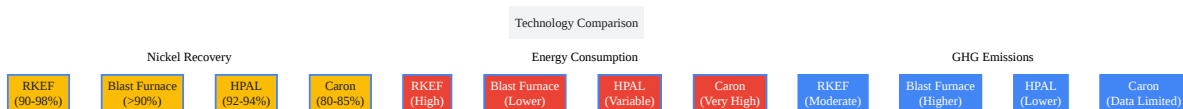
- **Leaching:** The slurry is pumped into a series of large, agitated tanks known as autoclaves.^[9] High-pressure steam is used to heat the slurry to temperatures of 240-270°C, and sulfuric acid is injected.^[10] The combination of high temperature, pressure, and acidity dissolves the nickel and cobalt from the ore into the aqueous solution.
- **Solid-Liquid Separation:** After leaching, the slurry is cooled, and the acidic solution containing the dissolved metals (pregnant leach solution) is separated from the solid residue (tailings).
- **Solution Purification and Nickel Recovery:** The pregnant leach solution undergoes a series of purification steps to remove impurities. Nickel is then recovered from the purified solution, typically through precipitation to produce a mixed hydroxide precipitate (MHP) or mixed sulfide precipitate (MSP), which can be further refined to produce high-purity nickel products.

Visualizations

Process Flow Diagrams

The following diagrams illustrate the key stages of the RKEF and HPAL processes.





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